

Application Note & Protocols: High-Purity Recovery of L-Tyrosine Ethyl Ester Hydrochloride

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Compound of Interest

Compound Name: *L-Tyrosine ethyl ester*

Cat. No.: *B358435*

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Abstract and Introduction

L-Tyrosine ethyl ester hydrochloride is a crucial derivative of the amino acid L-tyrosine, widely utilized as a building block in peptide synthesis, a precursor in the development of pharmaceuticals, and an ingredient in nutraceuticals to enhance cognitive function.[1][2][3] Its ethyl ester form enhances solubility and bioavailability, making it a versatile intermediate.[3][4][5] The efficacy, safety, and reliability of these applications are directly dependent on the purity of the starting material. Synthetic routes, such as the direct esterification of L-tyrosine with ethanol in the presence of an acid catalyst like thionyl chloride or hydrogen chloride, often yield a crude product containing unreacted starting materials, di-esterified byproducts, and residual solvents.[6]

This application note provides a comprehensive guide to the purification of **L-Tyrosine ethyl ester** hydrochloride. We move beyond simple procedural lists to explain the underlying chemical principles, enabling researchers to adapt and troubleshoot these methods effectively. The primary focus is on recrystallization, the most common and scalable purification technique for this compound, supplemented by protocols for chromatographic analysis and purity verification.[1][7]

Physicochemical Properties for Purification Strategy

A thorough understanding of the compound's physical properties is fundamental to designing an effective purification protocol. The hydrochloride salt form significantly influences its solubility profile, making it highly soluble in water and polar alcohols while having limited solubility in nonpolar organic solvents.[1][8][9]

Table 1: Physicochemical Data of **L-Tyrosine Ethyl Ester Hydrochloride**

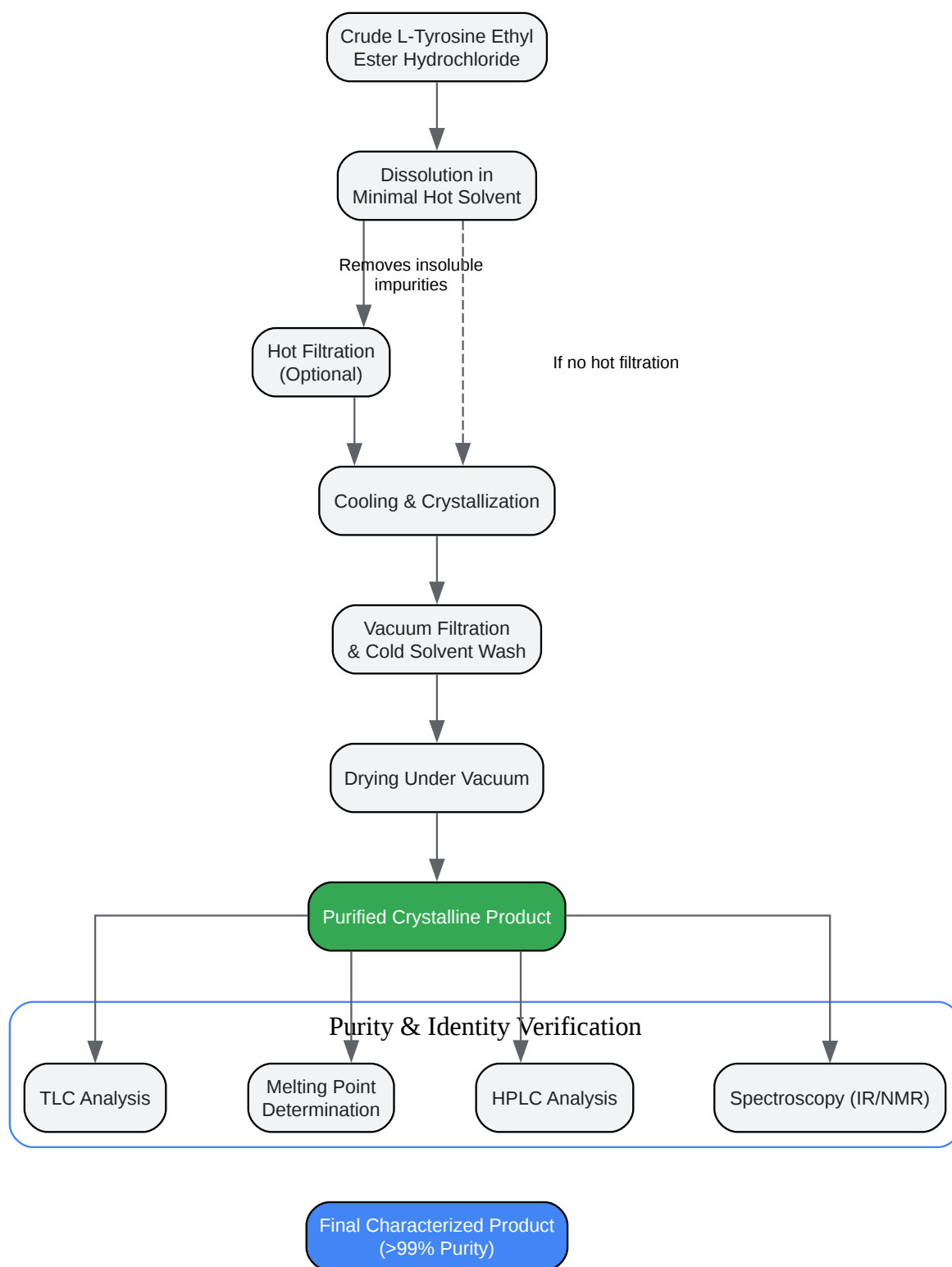
Property	Value	Source(s)
Molecular Formula	C₁₁H₁₆ClNO₃	[9] [10]
Molecular Weight	245.70 g/mol	[10]
Appearance	White to off-white crystalline powder	[1] [3] [4]
Melting Point	165-175 °C (Note: some sources report lower ranges)	[3] [9] [10]
Solubility	Soluble in water and ethanol. [1] [8] [9] [11]	[1] [8] [9] [11]

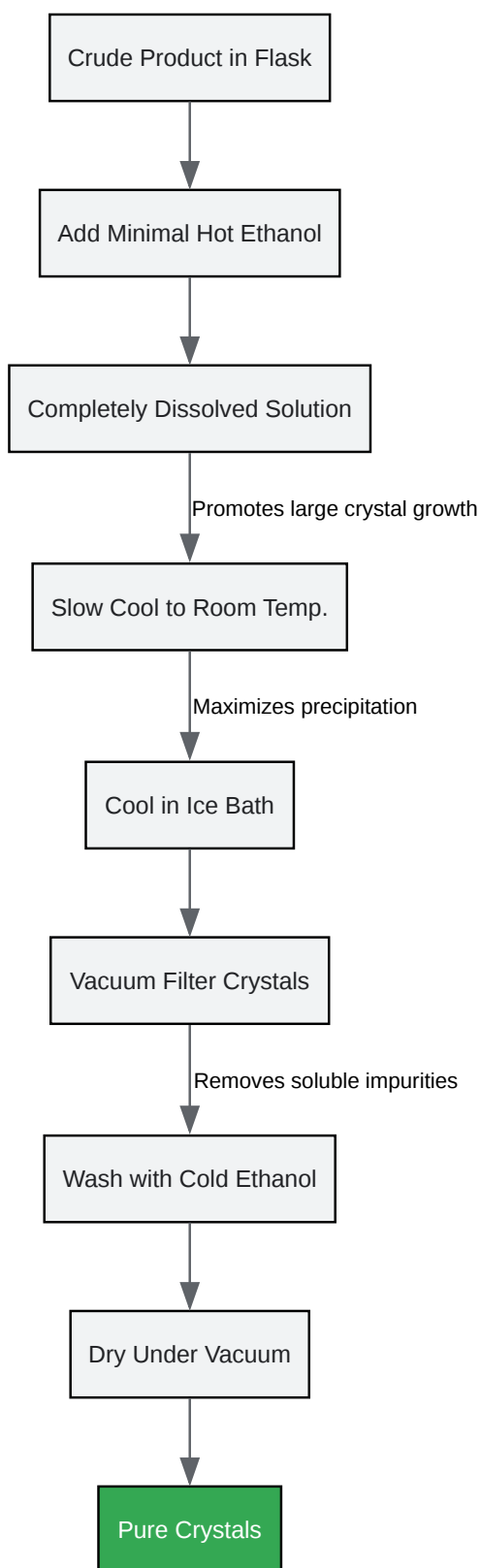
| Storage Temp. | 0-8 °C, Sealed in a dry environment. |[\[3\]](#)[\[4\]](#) |

Note on Melting Point: Literature values for the melting point vary. While some sources indicate a range around 130-136°C[\[1\]](#), a more consistent and higher range of 165-175°C is reported by multiple chemical suppliers for high-purity material.[\[3\]](#)[\[9\]](#)[\[10\]](#) This discrepancy highlights the importance of using melting point as a comparative tool against a known standard or the crude starting material. A sharp melting point within the higher range is indicative of high purity.

Overall Purification and Verification Workflow

The path from a crude synthetic product to a highly pure, verified compound involves a multi-stage process. The primary purification is typically achieved through recrystallization, followed by rigorous analytical methods to confirm purity and identity.





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